

methyl oleate diffusion coefficient bulk vs confined mesopores

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl Oleate

CAS No.: 112-62-9

Cat. No.: S626993

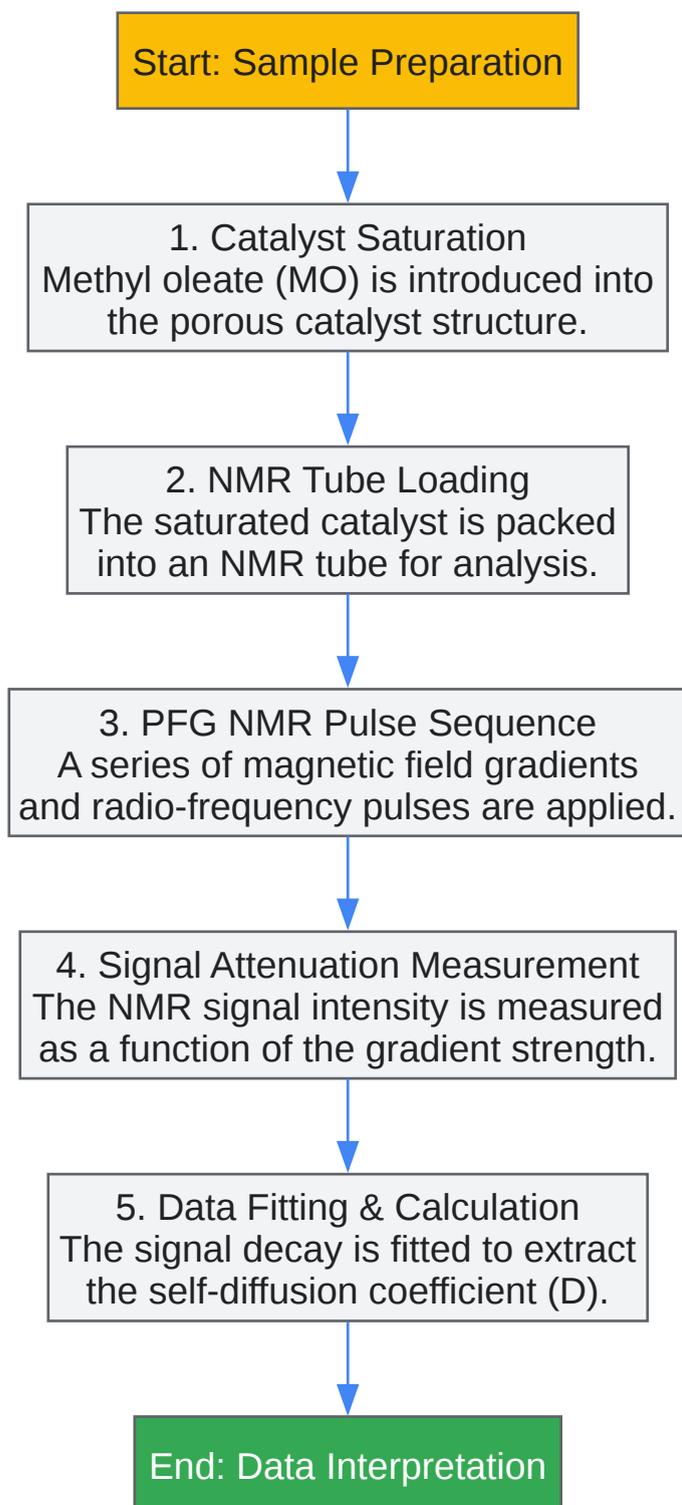
Get Quote

Comparison of Methyl Oleate Diffusion Coefficients

Environment / Catalyst System	Temperature	Self-Diffusion Coefficient ($\text{m}^2 \text{s}^{-1}$)	Reduction Factor (Compared to Bulk)
Bulk Liquid Phase [1]	298 K	(1.7×10^{-10})	(Baseline)
Inter-crystalline Space (within catalyst pellet) [1]	298 K	($\sim 5 \times 10^{-11}$)	~3 times
Confined in Hierarchical TS-1 Mesopores [2] [1]	298 K	(1.1×10^{-12}) to (3.0×10^{-12})	~56 to 150 times

Experimental Protocol: PFG NMR Diffusion Measurement

The core data was obtained using **Pulsed Field Gradient (PFG) NMR**, a powerful non-invasive technique for quantifying molecular diffusion [2] [1]. The following workflow outlines the key steps of the experimental protocol cited in the search results.



[Click to download full resolution via product page](#)

Key Technical Details:

- **Principle:** The technique measures the random motion (self-diffusion) of molecules by tagging their spatial position with a magnetic field gradient pulse and detecting the signal loss after a precisely controlled diffusion time (Δ) [1].
- **Sample Preparation:** The hierarchical TS-1-based catalyst pellets are saturated with **methyl oleate**, creating a system with both bulk and confined MO molecules [1].
- **Data Analysis:** The resulting signal attenuation curves are non-monoexponential, indicating multiple populations of MO molecules with different mobilities. The data is fitted with a multi-exponential model to separate the diffusion coefficients of the bulk MO (D_1), MO in the inter-crystalline space (D_2), and MO confined within the mesopores (D_3) [1].
- **Observation Times:** Diffusion was measured over a range of times (e.g., from 8 ms to 160 ms) to probe diffusion paths of different lengths [1].

Scientific Context and Significance

- **Molecular Size Constraint:** **Methyl oleate** is a large molecule (with C–C segments ~2.5 nm long) trying to diffuse within the very narrow pores of standard TS-1 catalysts (~0.58 nm wide). This creates severe mass-transfer limitations [1].
- **Role of Hierarchical Pores:** The introduction of mesoporosity (pores 2-50 nm) via post-synthetic alkaline treatment creates larger channels that improve the accessibility of the active titanium sites for MO, which is directly linked to higher catalytic activity in epoxidation reactions [2] [1] [3].
- **Impact on Catalysis:** The direct measurement of diffusion coefficients confirms that while confinement drastically slows down molecular motion, the engineered mesopores in hierarchical TS-1 do allow for the transport of large molecules like MO, which would be impossible in purely microporous catalysts [2] [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Diffusion of methyl oleate in hierarchical micro- ... [pmc.ncbi.nlm.nih.gov]
2. Diffusion of methyl oleate in hierarchical micro- ... [pubs.rsc.org]
3. TS-1/spherical activated carbon composites in the ... [sciencedirect.com]

To cite this document: Smolecule. [methyl oleate diffusion coefficient bulk vs confined mesopores]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b626993#methyl-oleate-diffusion-coefficient-bulk-vs-confined-mesopores>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com